

Technical Guide: Solubility Profile of Basic Brown 16 in Organic Solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Basic brown 16

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This technical guide provides a detailed overview of the solubility of **Basic Brown 16** (C.I. 12250), a single azo dye used in cosmetic applications, particularly in hair coloring products.[1][2][3][4][5] Understanding its solubility in various organic solvents is critical for formulation development, quality control, and toxicological assessment.

Chemical and Physical Properties

Basic Brown 16, chemically known as 8-[(4-Aminophenyl)diazenyl]-7-hydroxy-N,N,N-trimethylnaphthalen-2-aminium chloride, is a dark green to black powder.[4][6][7] Its efficacy and application are fundamentally governed by its molecular structure and resulting physicochemical properties, including its solubility.[2]

- Molecular Formula: C₁₉H₂₁ClN₄O[1]
- Molecular Weight: 356.85 g/mol [1]
- CAS Number: 26381-41-9[1][8]

Quantitative Solubility Data

The solubility of **Basic Brown 16** has been determined in several common solvents. The data, compiled from various technical assessments, is presented below for easy comparison. The values represent solubility at room temperature unless otherwise specified.

| Solvent | Solubility (g/L) | Temperature | Reference |
|---------------------------|------------------|------------------|-----------|
| Water | > 100 | Room Temperature | [6] |
| Water | 373 | 20°C | [9] |
| Ethanol | 10 - 100 | Room Temperature | [6][9] |
| Dimethyl Sulfoxide (DMSO) | 50 - 200 | Room Temperature | [6][9] |

Experimental Protocol for Solubility Determination

While specific experimental details for the data above are not fully disclosed in the cited documents, a generalized protocol for determining the solubility of a dye like **Basic Brown 16** can be constructed based on standard laboratory methods. This protocol involves the isothermal equilibrium method followed by spectroscopic analysis.

Objective: To determine the saturation solubility of **Basic Brown 16** in a specific organic solvent at a controlled temperature.

Materials:

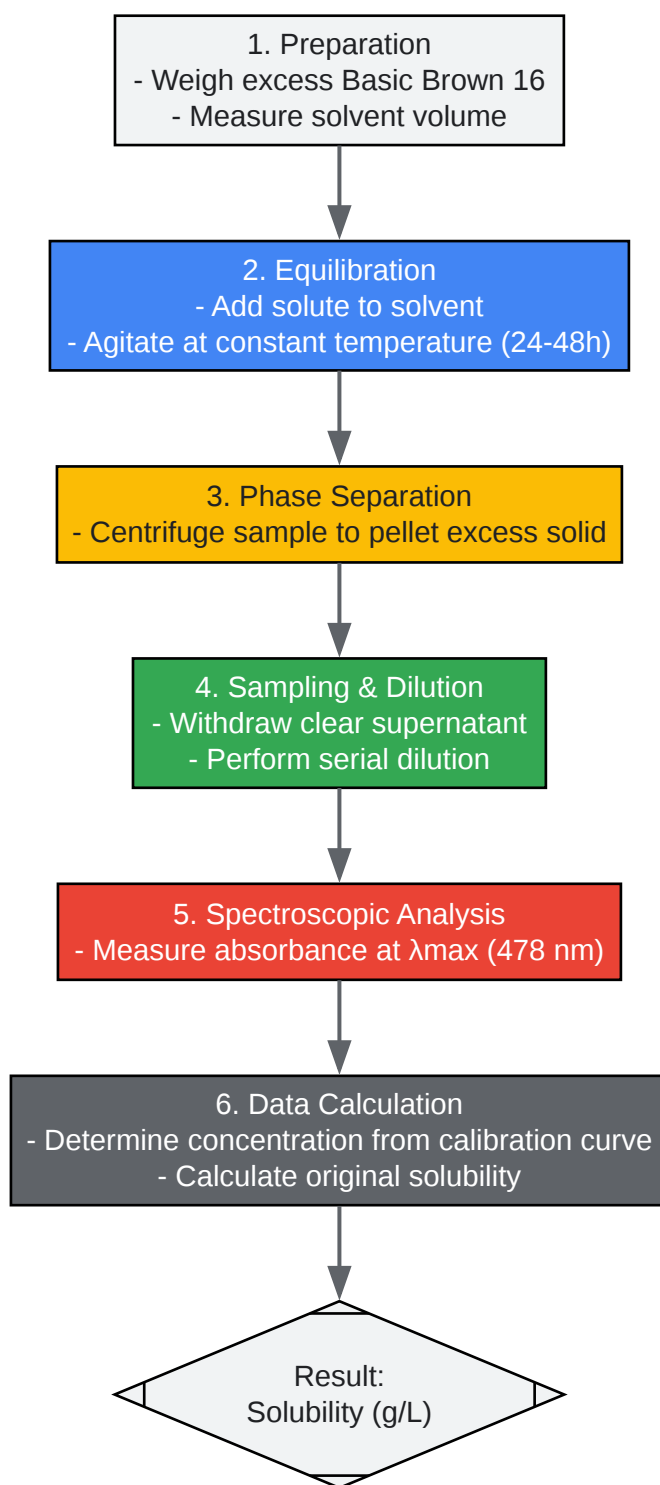
- **Basic Brown 16** (high purity)
- Selected organic solvent (e.g., Ethanol, DMSO)
- Volumetric flasks and pipettes
- Thermostatic shaker or water bath
- Centrifuge
- UV-Visible Spectrophotometer
- Analytical balance

Methodology:

- **Preparation of Supersaturated Solutions:** An excess amount of **Basic Brown 16** powder is added to a known volume of the organic solvent in a sealed container (e.g., a screw-cap vial or flask). This ensures that saturation is reached.
- **Equilibration:** The containers are placed in a thermostatic shaker or water bath set to a constant temperature (e.g., 20°C). They are agitated for a prolonged period (e.g., 24-48 hours) to ensure that equilibrium between the dissolved and undissolved solute is achieved.
- **Phase Separation:** After equilibration, the solutions are left undisturbed to allow the excess solid to settle. To ensure complete separation of the solid from the liquid phase, the samples are centrifuged at high speed.
- **Sample Dilution:** A precise aliquot of the clear, supernatant (saturated solution) is carefully withdrawn and diluted with a known volume of the same solvent. This step is crucial to bring the concentration of the dye within the linear range of the spectrophotometer's detector.
- **Spectroscopic Analysis:** The absorbance of the diluted solution is measured using a UV-Visible spectrophotometer at the dye's maximum absorption wavelength (λ_{max}), which is approximately 478 nm for **Basic Brown 16**.^[6]
- **Concentration Calculation:** A calibration curve is first established by preparing a series of standard solutions of **Basic Brown 16** with known concentrations and measuring their absorbance. The concentration of the diluted sample is then determined by comparing its absorbance to the calibration curve, based on the Beer-Lambert law.
- **Final Solubility Calculation:** The calculated concentration of the diluted sample is multiplied by the dilution factor to determine the original concentration of the saturated solution. This value represents the solubility of **Basic Brown 16** in the tested solvent at the specified temperature, typically expressed in g/L or mg/mL.

Visualization of Experimental Workflow

The logical flow for determining dye solubility can be visualized as follows.



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Caption: Workflow for determining the solubility of **Basic Brown 16**.

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